

Fendiline Hydrochloride: A Technical Guide to its Role in STING Pathway Activation

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Compound of Interest

Compound Name: Fendiline Hydrochloride

Cat. No.: B1672497

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Introduction

Fendiline hydrochloride, a compound historically classified as an L-type calcium channel blocker and more recently identified as a selective inhibitor of K-Ras plasma membrane localization, has emerged as a novel agonist of the Stimulator of Interferon Genes (STING) pathway. This guide provides a comprehensive technical overview of the current understanding of **Fendiline hydrochloride**'s activity as a STING agonist, summarizing the available data on its mechanism of action, downstream signaling effects, and its potential applications in immunology and oncology. While the primary research publication detailing these findings has not been publicly identified, the information presented herein is based on consistent data from technical datasheets.

Mechanism of Action: STING Pathway Activation

Fendiline hydrochloride functions as a direct or indirect activator of the STING pathway, a critical component of the innate immune system responsible for detecting cytosolic DNA. Upon activation, STING undergoes a conformational change and translocates from the endoplasmic reticulum to the Golgi apparatus, where it serves as a scaffold for the recruitment and activation of downstream signaling proteins.

The activation of the STING pathway by **Fendiline hydrochloride** has been demonstrated to be dependent on the presence of the STING protein. In STING knockout (KO) cells, **Fendiline**

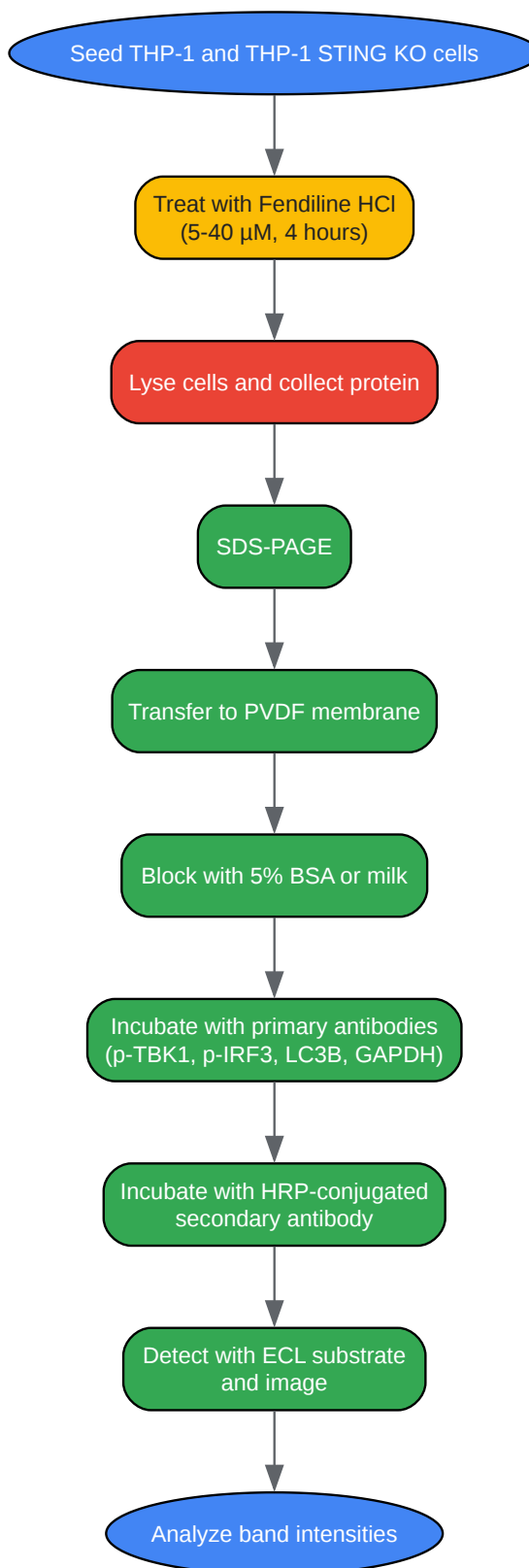
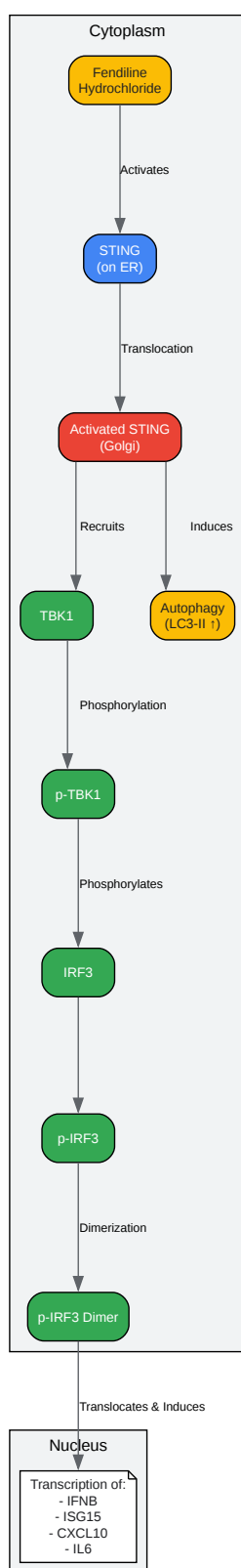
hydrochloride fails to induce the phosphorylation of downstream targets or the expression of interferon-stimulated genes (ISGs), confirming that its immunostimulatory effects are mediated through STING.

Downstream Signaling Cascade

The activation of STING by **Fendiline hydrochloride** initiates a well-defined signaling cascade, leading to the production of type I interferons and other pro-inflammatory cytokines. The key signaling events are outlined below:

- **TBK1 and IRF3 Phosphorylation:** **Fendiline hydrochloride** treatment leads to the phosphorylation of TANK-binding kinase 1 (TBK1) and Interferon Regulatory Factor 3 (IRF3). Phosphorylated IRF3 then dimerizes and translocates to the nucleus.
- **Induction of Interferon-Stimulated Genes (ISGs):** In the nucleus, phosphorylated IRF3 acts as a transcription factor, driving the expression of type I interferons (such as IFN- β) and a panel of ISGs, including ISG15 and CXCL10, as well as the pro-inflammatory cytokine IL-6.
- **Autophagy Induction:** **Fendiline hydrochloride** has also been shown to induce autophagy in a STING-dependent manner, as evidenced by the upregulation of LC3-II.

The following diagram illustrates the signaling pathway activated by **Fendiline hydrochloride**:



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